

Undecane-1,4-diol: Uncharted Territory in Fragrance Compositions

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Compound of Interest

Compound Name: Undecane-1,4-diol

Cat. No.: B15342853

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Despite a comprehensive review of scientific literature and patent databases, there is currently no publicly available information detailing the specific applications of **Undecane-1,4-diol** in fragrance compositions. Researchers, scientists, and drug development professionals should note that this compound is not a commonly documented ingredient in the perfumery industry.

While the broader class of alkane diols finds use in cosmetics, primarily as solvents, the specific role of **Undecane-1,4-diol** in scent creation or enhancement remains undisclosed in public records.[1][2] Information from chemical suppliers primarily points to its use in the synthesis of polymers, coatings, adhesives, and lubricants, with no mention of fragrance-related applications.[3]

It is important to distinguish **Undecane-1,4-diol** from a similarly named compound, Undecane, which is recognized as a fragrance ingredient by the International Fragrance Association (IFRA).[4] However, Undecane is a simple alkane hydrocarbon, chemically distinct from the diol functional group of **Undecane-1,4-diol**, and their olfactory properties would not be expected to be similar.

The absence of public data on **Undecane-1,4-diol** in fragrances could be attributed to several factors. The fragrance industry is known for its use of proprietary ingredients, and information regarding their specific application is often a closely guarded trade secret. It is also possible that the olfactory properties of **Undecane-1,4-diol** do not lend themselves to common use in perfumery, or that its function may be as a niche processing aid rather than a direct contributor to scent profiles.

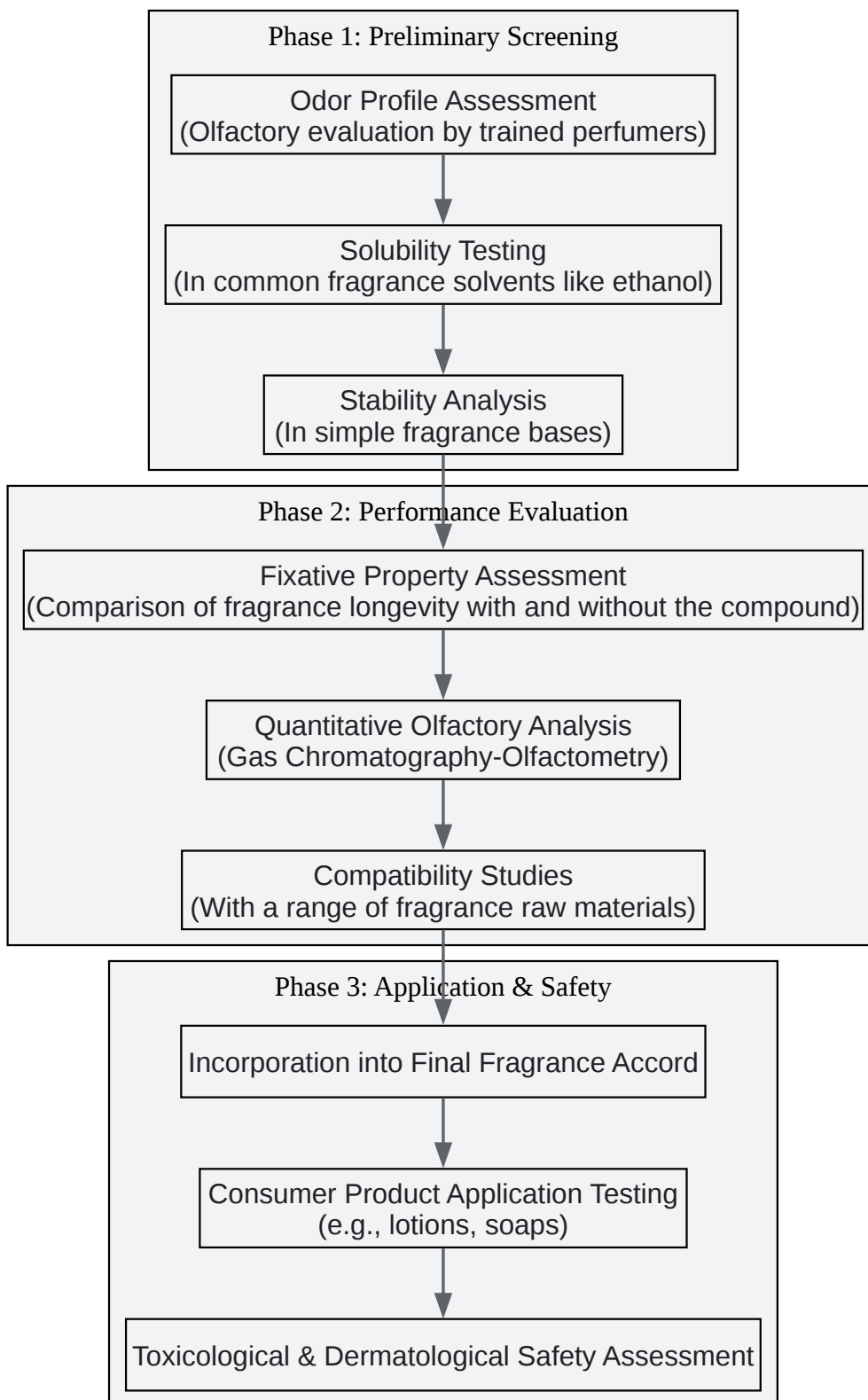
Physicochemical Properties of Undecane-1,4-diol

While its role in fragrance is not documented, the basic physicochemical properties of **Undecane-1,4-diol** have been reported. This data is presented for informational purposes.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₄ O ₂	[3]
Molecular Weight	188.31 g/mol	[3]
Appearance	Colorless solid	[3]
Boiling Point	293 °C at 760 mmHg	[3]
Flash Point	130.7 °C	[3]
Density	0.916 g/cm ³	[3]

Hypothetical Experimental Workflow for Fragrance Ingredient Evaluation

Given the lack of specific protocols for **Undecane-1,4-diol**, a general experimental workflow for evaluating a novel compound in a fragrance composition is presented below. This is a hypothetical protocol and has not been validated for this specific substance.

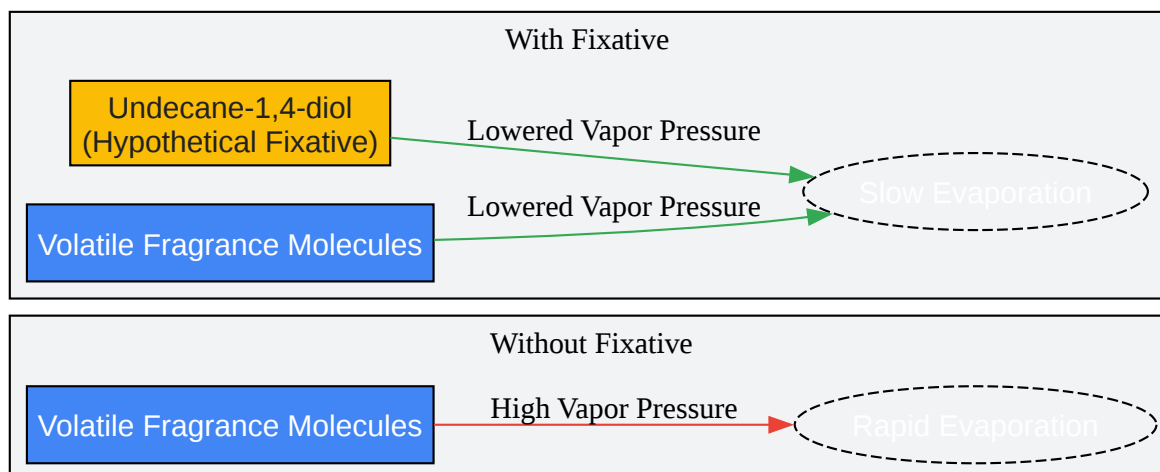


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Caption: Hypothetical workflow for evaluating a novel fragrance ingredient.

Logical Relationship of Fragrance Fixative Function

A key role for some ingredients in perfumery is as a fixative, which helps to prolong the scent of more volatile components. The following diagram illustrates the theoretical mechanism of action for a fragrance fixative.



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Caption: Theoretical role of a fixative in a fragrance composition.

Conclusion:

The application of **Undecane-1,4-diol** in fragrance compositions is not supported by the currently available public data. Professionals in the field of fragrance research and development are encouraged to rely on established and documented ingredients for their formulations. Further investigation into proprietary industry databases or direct inquiry with chemical manufacturers specializing in fragrance ingredients may yield more specific information. However, based on the accessible scientific and patent literature, **Undecane-1,4-diol** remains an unknown entity within the world of perfumery.

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